

Application Notes and Protocols: 2-(4-Nitrophenoxy)ethanol

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Compound of Interest

Compound Name: 2-(4-Nitrophenoxy)ethanol

CAS No.: 16365-27-8

Cat. No.: B102608

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-(4-Nitrophenoxy)ethanol is a versatile organic compound with potential applications in various research and development fields. Its chemical structure, featuring a p-nitrophenoxy moiety, suggests its utility as a chromogenic substrate for various enzymatic assays, particularly for hydrolases such as esterases and phosphatases, upon enzymatic cleavage of the ether bond. This document provides detailed protocols for the synthesis of **2-(4-Nitrophenoxy)ethanol** and outlines a general methodology for its potential application in a chromogenic enzyme assay. The provided protocols and data are intended to serve as a foundational guide for researchers interested in exploring the utility of this compound.

Chemical and Physical Properties

The fundamental properties of **2-(4-Nitrophenoxy)ethanol** are summarized in the table below. This data is essential for its proper handling, storage, and use in experimental settings.

Property	Value	Reference
CAS Number	16365-27-8	[1]
Molecular Formula	C ₈ H ₉ NO ₄	[1][2]
Molecular Weight	183.16 g/mol	[1][2]
Appearance	Light yellow solid	[3]
Melting Point	60-62 °C	[3]
Solubility	Soluble in organic solvents, slightly soluble in water.	[3][4]
IUPAC Name	2-(4-nitrophenoxy)ethanol	[1]

Synthesis Protocol

This protocol describes a method for the synthesis of **2-(4-Nitrophenoxy)ethanol** via a Williamson ether synthesis reaction between p-nitrophenol and 2-chloroethanol.

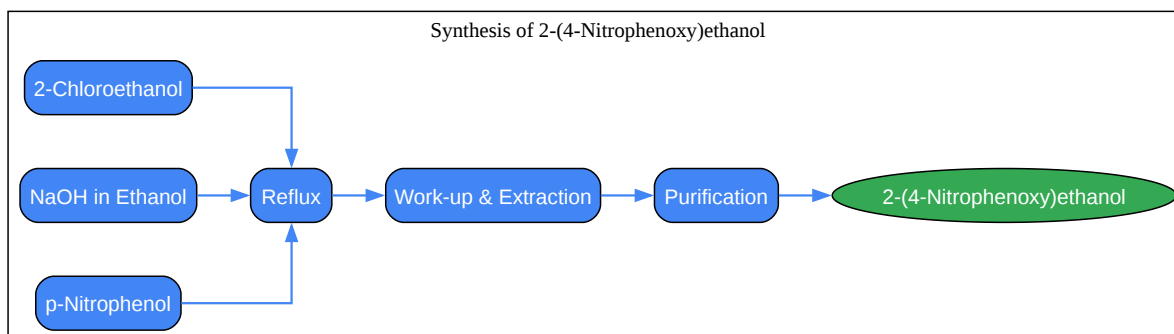
Materials:

- p-Nitrophenol
- 2-Chloroethanol
- Sodium hydroxide (NaOH)
- Ethanol (absolute)
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Reflux condenser
- Stirring plate and stir bar

- Separatory funnel
- Rotary evaporator
- Beakers, graduated cylinders, and other standard laboratory glassware

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask, dissolve 13.9 g (0.1 mol) of p-nitrophenol in 100 mL of absolute ethanol.
- **Base Addition:** While stirring, slowly add a solution of 4.0 g (0.1 mol) of sodium hydroxide in 50 mL of ethanol to the flask. Stir the mixture for 15 minutes at room temperature to form the sodium p-nitrophenoxide salt.
- **Alkylation:** To the resulting solution, add 8.05 g (0.1 mol) of 2-chloroethanol dropwise.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and remove the ethanol using a rotary evaporator.
- **Extraction:** Dissolve the residue in 100 mL of water and transfer it to a separatory funnel. Extract the aqueous layer three times with 50 mL portions of diethyl ether.
- **Washing and Drying:** Combine the organic extracts and wash them with 50 mL of 5% sodium hydroxide solution, followed by 50 mL of brine. Dry the organic layer over anhydrous magnesium sulfate.
- **Purification:** Filter off the drying agent and evaporate the solvent under reduced pressure to yield the crude product. The crude **2-(4-Nitrophenoxy)ethanol** can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water).



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Caption: Workflow for the synthesis of **2-(4-Nitrophenoxy)ethanol**.

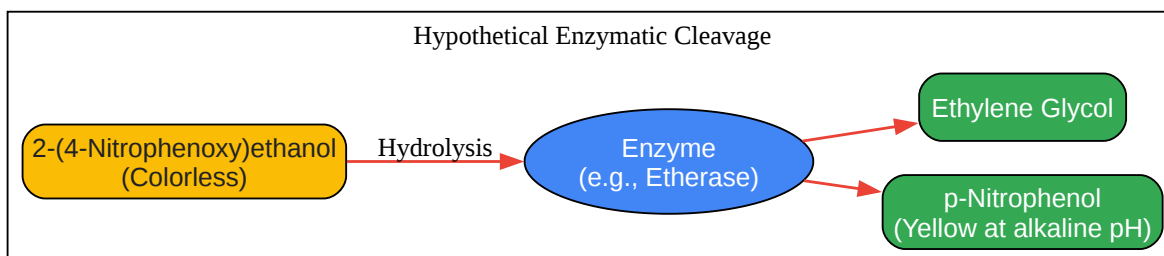
Application: Chromogenic Enzyme Assay (Theoretical)

While specific literature detailing the use of **2-(4-Nitrophenoxy)ethanol** as an enzyme substrate is not readily available, its structure is analogous to other p-nitrophenyl-based chromogenic substrates. These substrates are widely used to assay the activity of hydrolytic enzymes. Upon enzymatic cleavage of the ether bond in **2-(4-Nitrophenoxy)ethanol**, the release of p-nitrophenol, which is a yellow chromophore under alkaline conditions, can be monitored spectrophotometrically. This principle can be applied to screen for and characterize enzymes such as etherases.

The following is a generalized protocol for a hypothetical enzyme assay using **2-(4-Nitrophenoxy)ethanol** as a substrate. Note: This protocol is a template and requires optimization and validation for any specific enzyme.

Principle:

An enzyme (e.g., an etherase) catalyzes the hydrolysis of the ether bond in **2-(4-Nitrophenoxy)ethanol**, releasing p-nitrophenol and ethylene glycol. In an alkaline solution, p-nitrophenolate is formed, which has a strong absorbance at 405 nm. The rate of increase in absorbance at 405 nm is directly proportional to the enzyme activity.



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Caption: Proposed enzymatic hydrolysis of **2-(4-Nitrophenoxy)ethanol**.

Protocol: General Chromogenic Assay

Materials:

- **2-(4-Nitrophenoxy)ethanol**
- Enzyme solution (of unknown activity)
- Assay buffer (e.g., 50 mM Tris-HCl, pH 8.0)
- Stop solution (e.g., 0.1 M NaOH)
- 96-well microplate
- Microplate reader capable of measuring absorbance at 405 nm
- Incubator

Procedure:

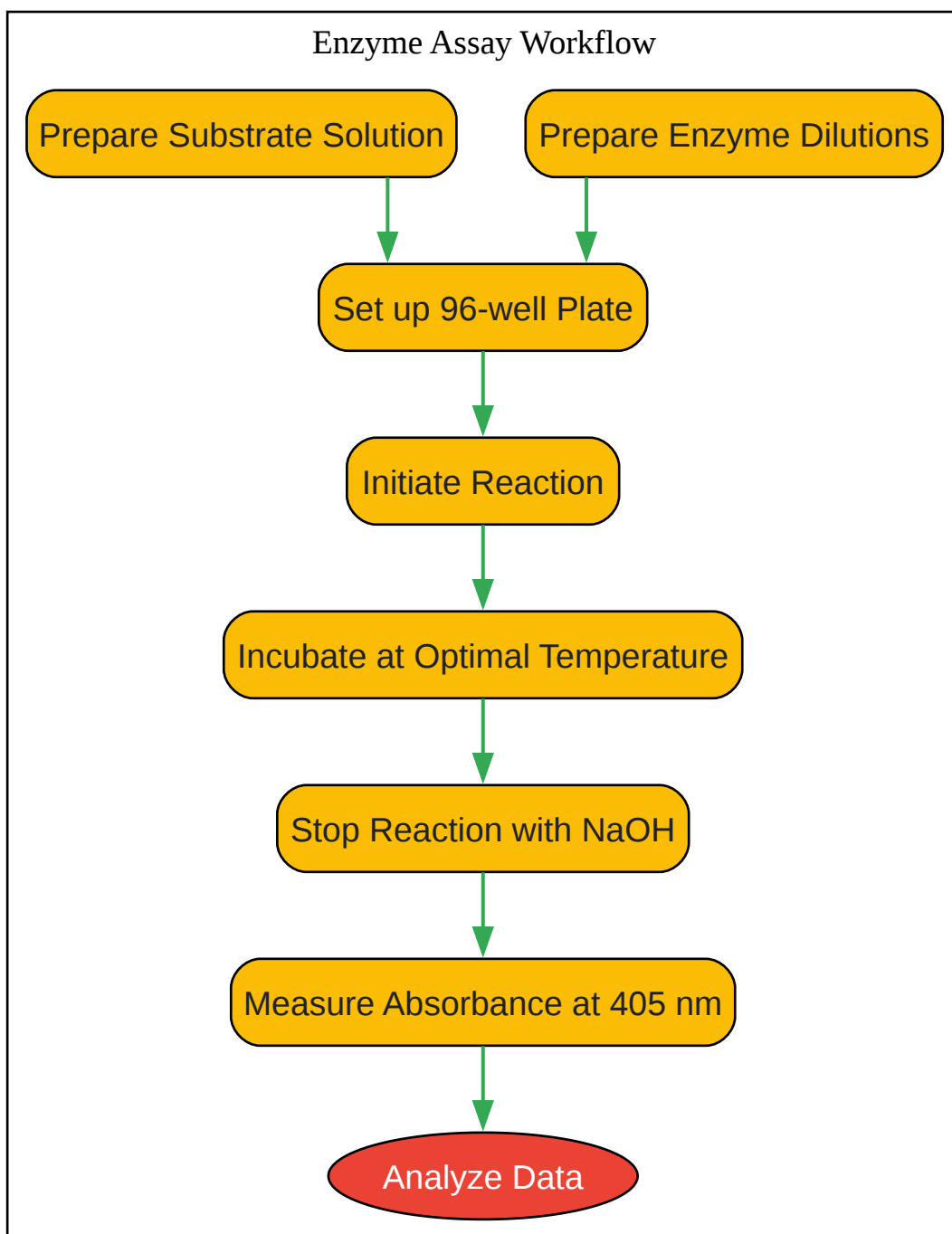
- **Substrate Solution Preparation:** Prepare a stock solution of **2-(4-Nitrophenoxy)ethanol** (e.g., 10 mM) in a suitable organic solvent (e.g., DMSO) and dilute it to the desired final concentration in the assay buffer.
- **Enzyme Preparation:** Prepare serial dilutions of the enzyme solution in the assay buffer.
- **Assay Setup:** In a 96-well microplate, add 50 μ L of the enzyme dilution to each well.
- **Initiation of Reaction:** To each well, add 50 μ L of the substrate solution to start the reaction. Include a blank control with buffer instead of the enzyme solution.
- **Incubation:** Incubate the plate at the optimal temperature for the enzyme (e.g., 37°C) for a predetermined time (e.g., 30 minutes).
- **Termination of Reaction:** Stop the reaction by adding 100 μ L of the stop solution to each well. The stop solution will raise the pH, leading to the development of the yellow color of the p-nitrophenolate ion.
- **Measurement:** Measure the absorbance of each well at 405 nm using a microplate reader.
- **Data Analysis:** Subtract the absorbance of the blank from the absorbance of the samples. The enzyme activity can be calculated using a standard curve of p-nitrophenol.

Hypothetical Quantitative Data

The following table presents hypothetical kinetic parameters that would need to be determined experimentally for a given enzyme.

Parameter	Hypothetical Value	Description
Km	0.5 mM	Michaelis constant, representing the substrate concentration at which the reaction rate is half of Vmax.
Vmax	10 $\mu\text{mol}/\text{min}/\text{mg}$	Maximum rate of the reaction when the enzyme is saturated with the substrate.
Optimal pH	8.5	The pH at which the enzyme exhibits maximum activity.
Optimal Temperature	40 $^{\circ}\text{C}$	The temperature at which the enzyme exhibits maximum activity.

Experimental Workflow Diagram



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Caption: General workflow for a chromogenic enzyme assay.

Safety Precautions

2-(4-Nitrophenoxy)ethanol should be handled with appropriate safety precautions. It may cause skin and eye irritation.[1] It is recommended to wear personal protective equipment, including gloves, safety glasses, and a lab coat, when handling this compound. All work should be performed in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2-(4-Nitrophenoxy)ethanol presents a promising, yet underexplored, tool for researchers in biochemistry and drug discovery. The protocols and conceptual framework provided herein offer a starting point for its synthesis and potential application as a chromogenic substrate in enzymatic assays. Further experimental validation is necessary to establish its utility for specific enzymes and to determine its kinetic parameters. The development of assays based on this compound could facilitate high-throughput screening of enzyme inhibitors and the characterization of novel enzymatic activities.

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